

SR2211: Application Notes and Protocols for In Vivo Studies

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Compound of Interest

Compound Name: SR2211

Cat. No.: B610972

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Introduction

SR2211 is a potent and selective synthetic inverse agonist of the Retinoic Acid Receptor-related Orphan Receptor gamma (ROR γ).^{[1][2][3]} An isoform of ROR γ , ROR γ t, is a key transcription factor essential for the differentiation of Th17 cells and the production of pro-inflammatory cytokines, most notably Interleukin-17 (IL-17).^{[1][2][3]} Th17 cells and IL-17 are strongly implicated in the pathogenesis of various autoimmune diseases, including rheumatoid arthritis and multiple sclerosis.^{[1][2]} By binding to the ligand-binding domain of ROR γ , **SR2211** effectively suppresses its transcriptional activity, leading to a reduction in IL-17 production.^[1] This mechanism of action makes **SR2211** a valuable tool for investigating the role of ROR γ /Th17 signaling in autoimmune and inflammatory disease models and a potential therapeutic candidate.

These application notes provide a comprehensive overview of the administration and dosage of **SR2211** for in vivo studies, with a focus on a murine model of rheumatoid arthritis.

Quantitative Data Summary

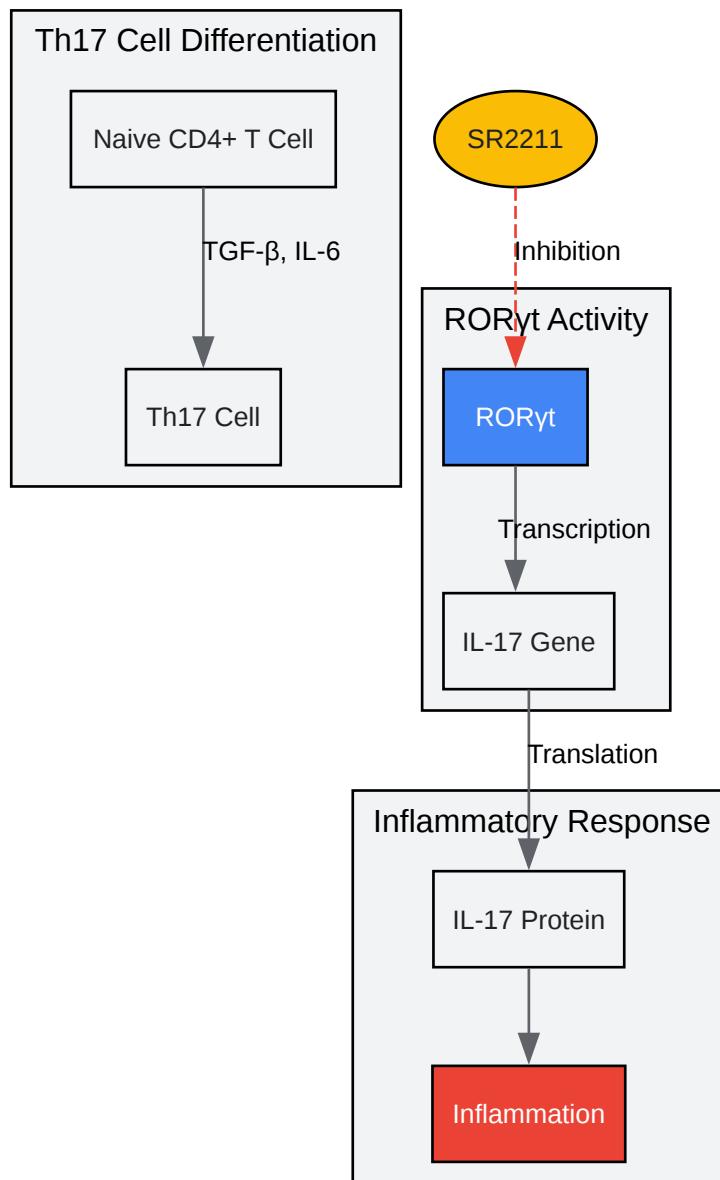
The following table summarizes the key quantitative data for **SR2211** from both in vitro and in vivo studies.

Parameter	Value	Species/Cell Line	Assay Type	Reference
In Vitro Potency				
K _i (ROR γ)	105 nM	Human	Radioligand Binding Assay	[1][4]
In Vivo Administration				
Dosage	20 mg/kg	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Administration Route	Intraperitoneal (IP) Injection	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Dosing Frequency	Twice Daily	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Treatment Duration	15 days	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]
Observed In Vivo Effect				
Clinical Outcome	Significant reduction in joint inflammation	Mouse (DBA/1J)	Collagen-Induced Arthritis Model	[5]

Signaling Pathway and Experimental Workflow

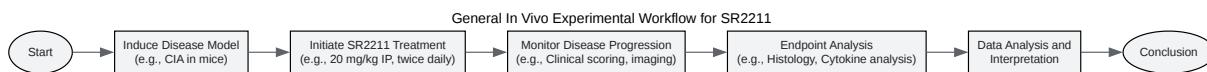
The following diagrams illustrate the signaling pathway of ROR γ and a general experimental workflow for in vivo studies using **SR2211**.

ROR γ Signaling Pathway and Inhibition by SR2211



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Caption: ROR γ signaling pathway and its inhibition by **SR2211**.



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References

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